

Application Note: High-Yield Synthesis of Di-o-cresyl Methylphosphonate

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Compound of Interest

Compound Name: *Di-o-tolyl Methylphosphonate*

CAS No.: 60146-72-7

Cat. No.: B1597295

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Part 1: Executive Summary & Regulatory Compliance

Scope and Application

This application note details the synthesis of Di-o-cresyl methylphosphonate (CAS: N/A for specific isomer, generic Alkyl/Aryl Phosphonate) starting from Methylphosphonic acid (MPA). This protocol is designed for researchers in materials science (flame retardants, lubricant additives) and medicinal chemistry (isostere modeling).

The method utilizes an in situ activation strategy, converting MPA to methylphosphonic dichloride (MPDC) followed by immediate esterification. This "one-pot" approach minimizes exposure to the hydrolytically unstable and highly regulated MPDC intermediate.

Critical Regulatory Notice (CWC Schedule 2)

WARNING: The starting material (Methylphosphonic acid) and the intermediate (Methylphosphonic dichloride) are Schedule 2 substances under the Chemical Weapons Convention (CWC).

- Schedule 2B (Precursors): Methylphosphonic dichloride (CAS 676-97-1).[1]
- Schedule 2B (Precursors): Methylphosphonic acid (CAS 993-13-5).[2]

Compliance Requirements:

- Declaration: Facilities producing, processing, or consuming these chemicals above threshold quantities (1 kg - 100 kg depending on country/activity) must declare activities to their National Authority (e.g., CWC NA, BIS in USA).
- Verification: Subject to on-site inspection by the OPCW.
- Transfer: Export/Import is strictly controlled and limited to States Parties to the CWC.

Safety Profile

- MPDC: Reacts violently with water to release HCl and MPA. Corrosive and toxic by inhalation.
- o-Cresol: Toxic, corrosive, and readily absorbed through skin.
- Engineering Controls: All operations must be performed in a certified chemical fume hood with a scrubber or trap for acidic gases (,).

Part 2: Scientific Rationale & Reaction Strategy

The Chemical Challenge

Direct esterification of phosphonic acids (

) with phenols is thermodynamically unfavorable compared to carboxylic acids due to the high stability of the P=O bond and the poor nucleophilicity of phenols. Standard Fischer esterification conditions (acid catalyst + heat) often fail or result in low yields due to equilibrium limitations and the difficulty of removing water from high-boiling phenols.

The Solution: The Acid Chloride Route

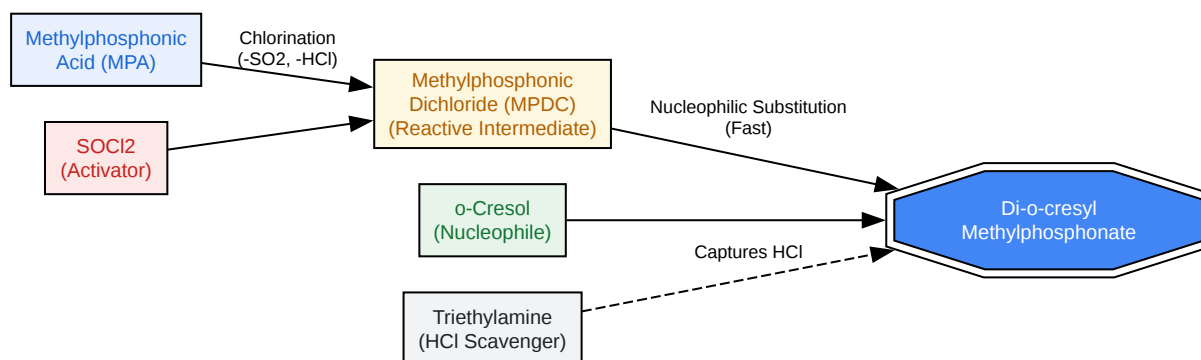
To drive the reaction to completion, the phosphonic acid is activated into an electrophilic species. We utilize Thionyl Chloride (

) to convert MPA into Methylphosphonic dichloride (MPDC). The MPDC then undergoes nucleophilic attack by the phenoxide (generated in situ via base), forming the P-O-Aryl bond irreversibly.

Reaction Scheme:

- Activation:
- Esterification:

Mechanistic Diagram



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Figure 1: Reaction pathway converting MPA to the diester via the dichloride intermediate.

Part 3: Detailed Experimental Protocol

Materials & Reagents[3]

Reagent	MW (g/mol)	Equiv.[3]	Role	Notes
Methylphosphonic Acid	96.02	1.0	Substrate	Hygroscopic solid. Dry before use.[4]
Thionyl Chloride	118.97	3.0	Activator	Excess required. Distilled preferred.
o-Cresol	108.14	2.1	Nucleophile	Slight excess to ensure diester formation.
Triethylamine (Et3N)	101.19	2.2	Base	Must be anhydrous (store over KOH).
Dichloromethane (DCM)	-	Solvent	Anhydrous.[4]	Reaction solvent. [4][5]
Toluene	-	Solvent	Anhydrous.[4]	Alternative high-boiling solvent.

Step-by-Step Procedure

Phase 1: Activation (Synthesis of MPDC)

Goal: Convert Schedule 2 acid to Schedule 2 chloride completely.

- Setup: Equip a 250 mL 3-neck Round Bottom Flask (RBF) with a magnetic stir bar, a reflux condenser, an addition funnel, and a nitrogen inlet. Connect the condenser outlet to a caustic scrubber (NaOH solution) to trap

and

gas.
- Loading: Charge the RBF with Methylphosphonic acid (10.0 mmol).

- Addition: Add Thionyl Chloride (30.0 mmol) dropwise via the addition funnel at room temperature.
 - Note: The reaction is endothermic initially but evolves gas.
- Reflux: Heat the mixture to reflux (75°C) for 2–3 hours.
 - Checkpoint: The solution should become clear and homogeneous. Gas evolution should cease.
- Concentration: Remove excess under reduced pressure (vacuum manifold) or by distillation.
 - Critical Safety: The residue is Methylphosphonic dichloride.^{[1][5][6]} Do not expose to air/moisture.^[2] Proceed immediately to Phase 2 in the same vessel if possible.

Phase 2: Esterification

Goal: Coupling with o-Cresol.

- Solvation: Redissolve the crude MPDC residue in anhydrous DCM (20 mL) under nitrogen. Cool to 0°C in an ice bath.
- Reagent Prep: In a separate flask, mix o-Cresol (21.0 mmol) and Triethylamine (22.0 mmol) in DCM (10 mL).
- Addition: Add the Phenol/Base mixture dropwise to the MPDC solution over 30 minutes, maintaining temperature < 5°C.
 - Observation: A white precipitate (Triethylamine Hydrochloride) will form immediately.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours.
 - Optional: For sterically hindered phenols, refluxing in Toluene instead of DCM may be required for 12 hours.

Phase 3: Work-up & Purification^[7]

- Filtration: Filter off the precipitated amine salts. Wash the filter cake with cold DCM.
- Washing: Transfer filtrate to a separatory funnel. Wash sequentially with:
 - 1x Water (removes residual salts)
 - 2x 5% NaOH (removes unreacted o-cresol)
 - 1x Brine
- Drying: Dry organic layer over anhydrous , filter, and concentrate in vacuo.
- Purification:
 - Distillation: High vacuum distillation (0.1 mmHg) is preferred for high purity.
 - Chromatography: Silica gel, eluting with Hexane:Ethyl Acetate (gradient 90:10 to 70:30).

Part 4: Analytical Validation

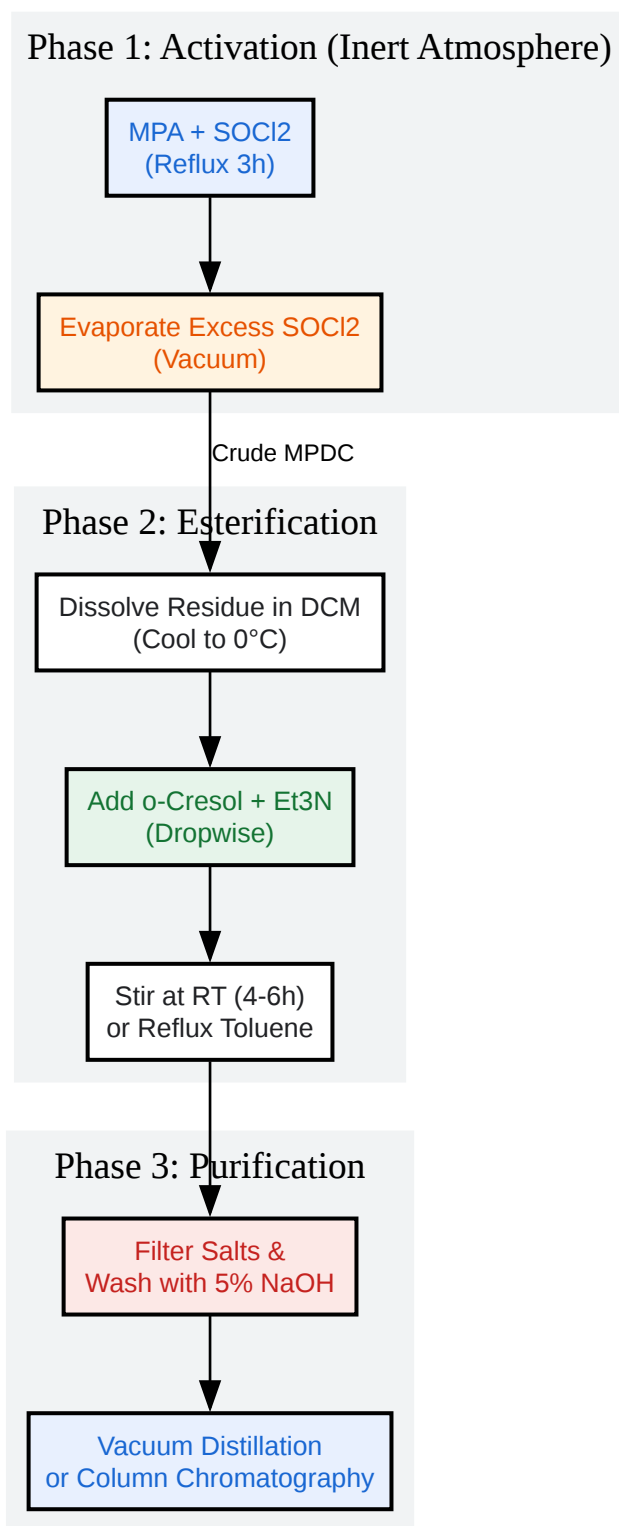
Expected Data

Technique	Parameter	Expected Result	Interpretation
31P NMR	Shift ()	+18 to +22 ppm	Distinct from Acid (+30 ppm) and Chloride (+45 ppm).
1H NMR	Methyl-P	1.5 - 1.8 ppm (d, J=17Hz)	Characteristic doublet due to H-P coupling.
1H NMR	Aryl Region	6.8 - 7.3 ppm	Multiplets corresponding to o-cresol ring.
GC-MS	M+ Peak	276 m/z	Molecular ion for .

Troubleshooting Guide

Problem	Probable Cause	Solution
Low Yield	Hydrolysis of MPDC	Ensure all glassware is oven-dried; use anhydrous solvents.
Incomplete Reaction	Steric Hindrance	o-Cresol is sterically hindered at the ortho position. Increase temp (reflux in Toluene) or reaction time.
Residual Phenol	Poor Work-up	Increase the number of NaOH washes during extraction.
Mono-ester Formation	Insufficient Base	Ensure >2.0 equivalents of base are used to scavenge all HCl.

Part 5: Workflow Visualization



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Figure 2: Operational workflow for the synthesis of Di-o-cresyl methylphosphonate.

Part 6: References

- OPCW (Organisation for the Prohibition of Chemical Weapons). "Annex on Chemicals: Schedule 2." Chemical Weapons Convention. [[Link](#)][3][8][9]
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